

Stability of Disperse Red 13 in different solvent environments

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Compound of Interest

Compound Name: Disperse Red 13

CAS No.: 590401-75-5

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Technical Support Center: Disperse Red 13

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) concerning the stability of **Disperse Red 13** in various solvent environments. The information is tailored for researchers, scientists, and drug development professionals to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Red 13** and what are its primary applications?

Disperse Red 13 (C.I. 11115) is an azo dye characterized by its dark red, powdery form.^[1] Its molecular formula is $C_{16}H_{17}ClN_4O_3$.^[1] Due to its chemical structure, it is sparingly soluble in water but shows good solubility in several organic solvents like ethanol and acetone.^{[1][2]} Primarily, **Disperse Red 13** is utilized in the textile industry for dyeing synthetic fabrics such as polyester and acetate.^[1] Beyond textiles, it serves as a non-linear optical (NLO) material and is noted for its reversible cis-trans photoisomerization, making it suitable for applications in optical memory and switching devices.^{[2][3]}

Q2: What are the key factors that influence the stability of **Disperse Red 13** in a solvent?

The stability of **Disperse Red 13** in a solution is not static and can be influenced by a combination of environmental and chemical factors. The most significant of these are:

- **Solvent Polarity:** The type of solvent and its polarity can alter the dye's electronic structure and its tautomeric equilibrium (azo-hydrazone forms), which in turn affects its color and photostability.[4][5]
- **pH:** The pH of the solution can impact the stability of azo dyes.[6] For instance, changes in pH can affect the zeta potential of dye particles in a dispersion, influencing agglomeration and stability.[7]
- **Temperature:** Elevated temperatures can affect the stability of dye solutions, potentially leading to increased particle agglomeration.[7]
- **Light Exposure:** As an azobenzene derivative, **Disperse Red 13** is sensitive to light, which can induce photoisomerization and potentially lead to degradation over time.[2][5]
- **Presence of Other Chemicals:** Additives such as dispersants, surfactants, and salts can either enhance or diminish the stability of a **Disperse Red 13** solution.[7]

Q3: How does the polarity of the solvent affect the color and stability of **Disperse Red 13**?

Solvent polarity plays a critical role in the spectral properties and stability of azo dyes like **Disperse Red 13**. [4] The interaction between the dye molecules and the solvent can lead to shifts in the UV-Visible absorption spectrum, a phenomenon known as solvatochromism. [4][5] For some azo dyes, an increase in solvent polarity can cause a bathochromic shift (a shift to longer wavelengths), while for others, a hypsochromic shift (a shift to shorter wavelengths) may be observed. [4] These shifts are often related to the differential stabilization of the ground and excited states of the dye molecule by the solvent. The solvent environment can also influence the equilibrium between the azo and hydrazone tautomers of the dye, which exhibit different colors and stability characteristics. [4] For example, a study on a specific azo dye revealed that a polar solvent like DMF stabilized a twisted azo form, whereas a less polar solvent like toluene favored the keto-hydrazone tautomer. [5]

Q4: Is **Disperse Red 13** susceptible to degradation, and what are its potential degradation products?

Yes, **Disperse Red 13** can undergo degradation through oxidation and reduction reactions.^[8]^[9] This degradation can be particularly concerning as the resulting products may be harmful. Studies have shown that both the original **Disperse Red 13** dye and its degradation products can exhibit mutagenic potential.^[8]^[9] The degradation process can mimic hepatic biotransformation, which is the metabolic process in the liver.^[8] Identified products from the reduction and oxidation of **Disperse Red 13** include 2-chloro-4-nitro-benzamine, 4-nitro-benzamine, and 2-(ethylphenylamine)-ethanol.^[8] The presence of such compounds in water effluents is considered a health risk.^[8]^[9]

Troubleshooting Guide

Q1: The color of my **Disperse Red 13** solution is fading over time. What could be the cause?

Color fading is typically an indication of dye degradation. The most common causes are:

- **Photodegradation:** Exposure to ambient or UV light can cause the breakdown of the azo bond or other parts of the dye molecule. It is advisable to store solutions in amber vials or in the dark to minimize light exposure.^[10]
- **Chemical Reaction:** The solvent or impurities within the solvent could be reacting with the dye. Ensure you are using high-purity solvents. The pH of the solution might also be a factor; azo dyes can be unstable at certain pH values.^[6]
- **Oxidation:** The dye may be susceptible to oxidation, especially if the solution is not degassed or if it is stored for extended periods.

Q2: My **Disperse Red 13** is precipitating out of the solution. How can I resolve this?

Precipitation indicates that the dye's solubility limit has been exceeded or that the solution has become unstable. Consider the following solutions:

- **Check Solubility:** You may be attempting to dissolve too much dye in the chosen solvent. Refer to solubility data and consider preparing a more dilute solution.

- **Solvent Choice:** **Disperse Red 13** has low solubility in water but is more soluble in organic solvents like acetone and ethanol.[1][2][11] For aqueous applications, the use of a co-solvent or a hydrotrope might be necessary to enhance solubility.[12]
- **Temperature Effects:** Changes in temperature can affect solubility. Some compounds are less soluble at lower temperatures. Ensure your storage and experimental conditions are appropriate.
- **Agglomeration:** In disperse systems like inks, dye particles can agglomerate and settle over time. This can be mitigated by adding appropriate dispersants or surfactants to the formulation.[7]

Q3: I am observing an unexpected shift in the UV-Vis absorption maximum (λ_{max}) of my **Disperse Red 13** solution. Why is this happening?

A shift in the λ_{max} is often due to interactions between the dye and its environment. Possible reasons include:

- **Solvatochromism:** As discussed in the FAQs, the polarity of the solvent directly influences the absorption spectrum.[4][5] If you have changed solvents or the solvent composition (e.g., in a mixed-solvent system), a spectral shift is expected.
- **pH Change:** The protonation state of the dye molecule can change with pH, leading to a color change and a shift in the λ_{max} . [6] Buffer your solution if pH stability is critical for your experiment.
- **Azo-Hydrazone Tautomerism:** The equilibrium between the azo and hydrazone forms of the dye can be influenced by the solvent, temperature, and pH, with each tautomer having a distinct absorption spectrum.[4]
- **Dye Aggregation:** At higher concentrations, dye molecules can aggregate, which often leads to changes in the absorption spectrum, such as the appearance of new bands or shifts in the main peak.

Q4: How can I improve the dispersion stability of **Disperse Red 13** in a formulation like an ink?

Improving dispersion stability is key for applications requiring a uniform and stable mixture. Here are some strategies:

- **Use of Dispersants/Surfactants:** Anionic dispersants can adsorb onto the surface of dye particles, creating electrostatic repulsion that prevents agglomeration.^[7] Non-ionic surfactants with long molecular chains can provide a steric hindrance barrier, which also prevents particles from coming together.^[7]
- **Control of pH:** The pH of the system can affect the surface charge of the dye particles (zeta potential). Optimizing the pH can maximize electrostatic repulsion and improve stability. A study on a disperse dye ink found that a pH range of 8-9 yielded a relatively stable formulation.^[7]
- **Particle Size Reduction:** Milling the dye to achieve a smaller and more uniform particle size distribution can improve dispersion stability.
- **Viscosity Modifiers:** Increasing the viscosity of the medium can slow down the sedimentation of dye particles. However, excessive viscosity can also hinder the initial dispersion process.^[7]

Data Presentation

Table 1: Solubility of **Disperse Red 13** in Various Solvents

Solvent	Solubility Description	Reference
Water	Low solubility / Insoluble	^[10] ^[11]
Ethanol	Soluble	^[1] ^[2]
Acetone	Soluble, forms a deep red solution	^[1] ^[2]
Benzene	Soluble	^[1] ^[2]
Supercritical CO ₂	Soluble; solubility is 3-5 times higher than Disperse Red 1	^[13]

Table 2: UV-Vis Absorption Maxima (λ_{max}) of Disperse Dyes in Different Solvents

Note: Specific λ_{max} data for **Disperse Red 13** across a wide range of solvents is not readily available in the provided search results. The following table illustrates the general principle of solvatochromism for azo dyes and includes available data for **Disperse Red 13**.

Dye	Solvent	λ_{max} (nm)	Reference
Disperse Red 13	-	503	[14]
Disperse Red 1 Acrylate	Methanol	Recorded in the range of 200-800 nm	[15]
Disperse Red 1	Aqueous (prepared with Acetone)	Different spectra observed	[16]
Disperse Red 1	Aqueous (prepared with DMF)	Different spectra observed	[16]
Disperse Red 1	Aqueous (prepared with Ethanol)	Different spectra observed	[16]
General Azo Dyes	Ethanol > Chloroform > Diethylether > Toluene > Hexane	Absorption maxima vary with solvent polarity	[4]
Neutral Red (a quinone-imine dye)	Water, Ethanol, Acetonitrile, Acetone, etc.	λ_{max} is dependent on solvent polarity	[17]

Experimental Protocols

Protocol 1: General Procedure for Determining the Solubility of **Disperse Red 13**

This protocol provides a stepwise method for determining the solubility of **Disperse Red 13** in a given solvent.[18]

- **Preparation:** Weigh a specific amount of **Disperse Red 13** (e.g., 10 mg) and add it to a known volume of the test solvent (e.g., 1 mL) in a clear vial at room temperature.
- **Initial Mixing:** Gently mix the solution by inverting the vial. If the dye does not completely dissolve, vortex the vial for 1-2 minutes. Visually inspect for any undissolved particles.

- **Sonication:** If the dye remains undissolved, place the vial in a water bath sonicator for up to 5 minutes. After sonication, visually inspect the solution again.
- **Heating:** If the dye is still not dissolved, warm the solution to a slightly elevated temperature (e.g., 37°C) for a period of 5 to 60 minutes. Be cautious, as heat can degrade some compounds.
- **Dilution Series:** If the dye does not dissolve at the initial concentration, perform a serial dilution. Increase the volume of the solvent to decrease the concentration (e.g., by a factor of 10) and repeat the mixing procedures.
- **Quantification (Optional):** For a quantitative measurement, prepare a saturated solution, filter out the undissolved solid, and measure the concentration of the dissolved dye in the filtrate using UV-Vis spectrophotometry against a standard calibration curve.

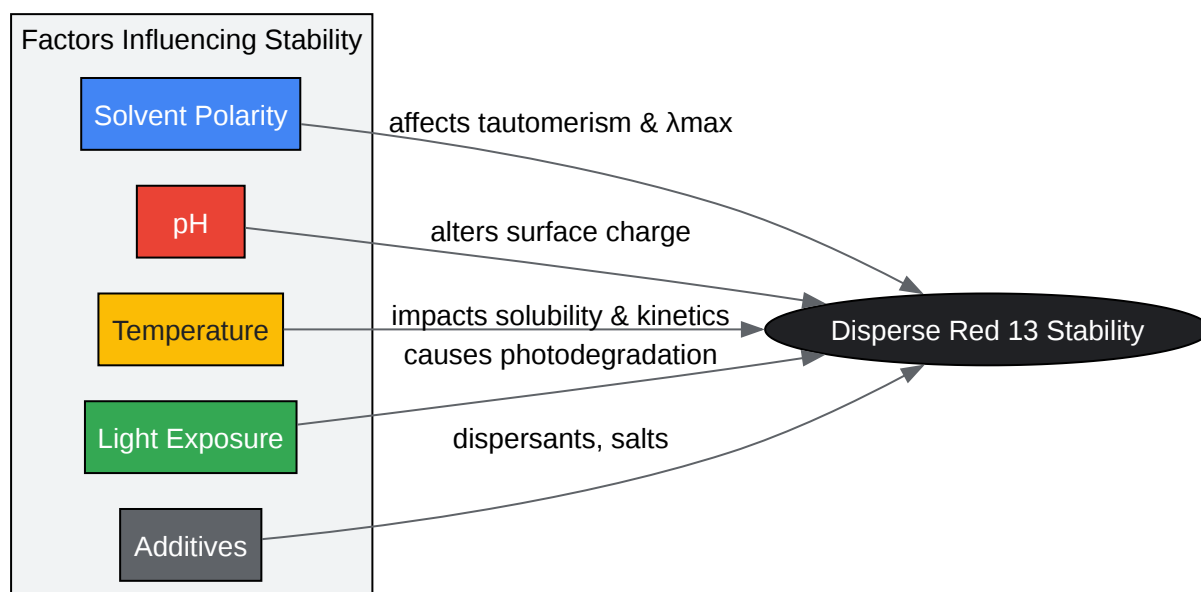
Protocol 2: Assessing the Photostability of **Disperse Red 13** using UV-Vis Spectrophotometry

This protocol outlines a method to evaluate the stability of a **Disperse Red 13** solution upon exposure to light.^[19]

- **Solution Preparation:** Prepare a solution of **Disperse Red 13** in the desired solvent with a concentration that gives an absorbance reading within the linear range of the spectrophotometer (typically 0.1 to 1.0 AU) at its λ_{max} .
- **Initial Measurement (Time 0):** Record the full UV-Vis absorption spectrum (e.g., from 200 to 800 nm) of the solution immediately after preparation. This will serve as the baseline.
- **Light Exposure:** Expose the solution to a controlled light source (e.g., a UV lamp or a solar simulator). It is also important to have a control sample that is kept in the dark to account for any degradation not caused by light.
- **Time-course Measurements:** At regular time intervals (e.g., every 30 minutes or every hour), take an aliquot of the light-exposed and dark-control solutions and record their UV-Vis spectra.
- **Data Analysis:** Monitor the change in absorbance at the λ_{max} over time. A decrease in absorbance indicates photodegradation. The rate of degradation can be calculated from the

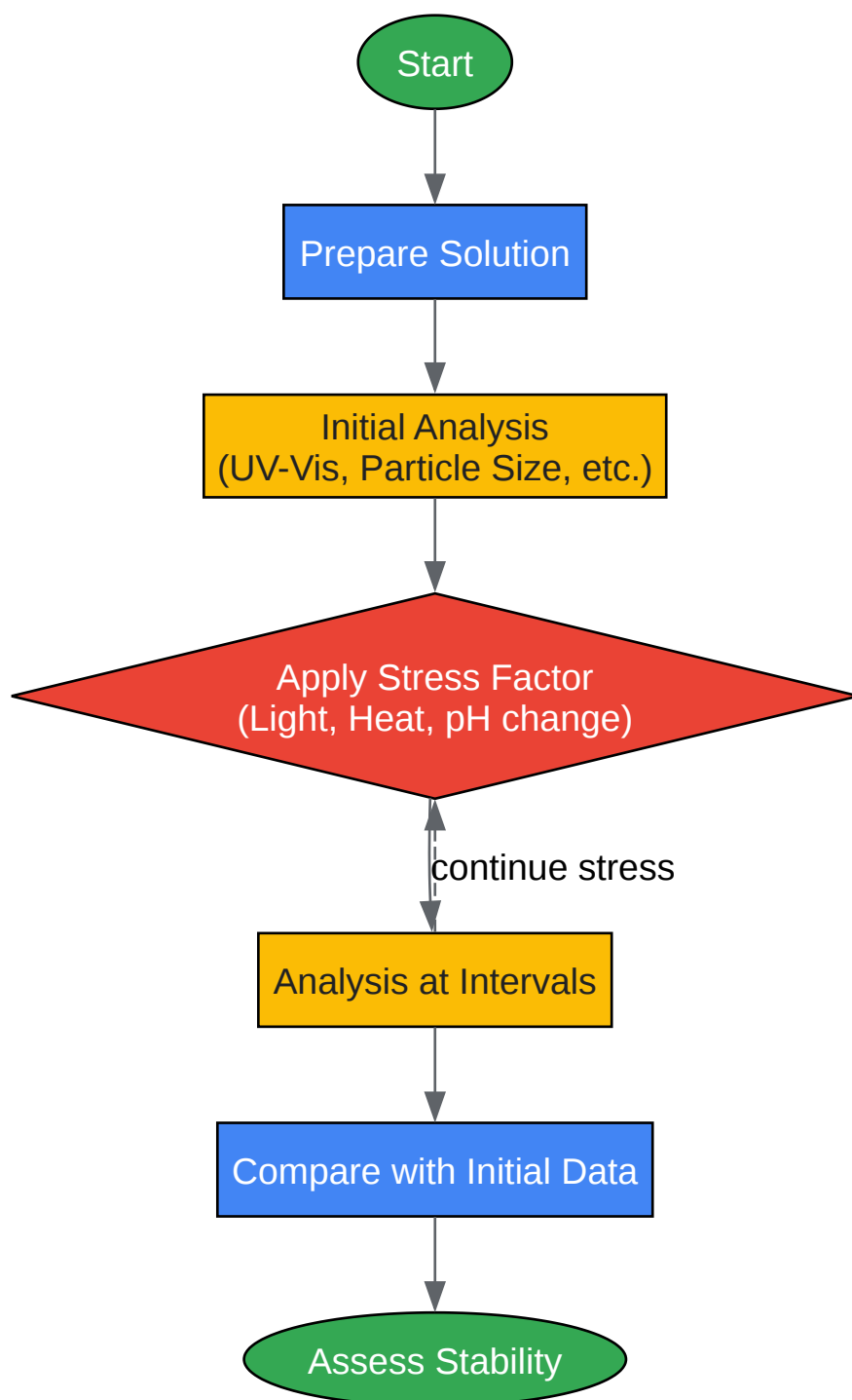
slope of the absorbance vs. time plot. Also, observe any changes in the shape of the spectrum or the appearance of new peaks, which might indicate the formation of degradation products.

Mandatory Visualizations



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Caption: Factors influencing the stability of **Disperse Red 13**.



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Caption: Experimental workflow for evaluating **Disperse Red 13** stability.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. [DISPERSE RED 13 | 3180-81-2](#) [chemicalbook.com]
- 3. scientificlabs.com [scientificlabs.com]
- 4. journals.indexcopernicus.com [journals.indexcopernicus.com]
- 5. Solvent- and Light-Sensitive AIEE-Active Azo Dye: From Spherical to 1D and 2D Assemblies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. The stability of disperse red/reactive-red dye inks - RSC Advances (RSC Publishing) DOI:10.1039/D0RA07333D [pubs.rsc.org]
- 8. The azo dye Disperse Red 13 and its oxidation and reduction products showed mutagenic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. gsconlinepress.com [gsconlinepress.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. [DISPERSE RED 13 CAS#: 3180-81-2](#) [amp.chemicalbook.com]
- 15. FT-IR, UV-vis, ¹H and ¹³C NMR spectra and the equilibrium structure of organic dye molecule disperse red 1 acrylate: a combined experimental and theoretical analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Solvent effect on the spectral properties of Neutral Red - PMC [pmc.ncbi.nlm.nih.gov]
- 18. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 19. researchgate.net [researchgate.net]

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